

# 5-Cyclopropylpyridin-3-amine molecular weight and formula

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## Compound of Interest

Compound Name: 5-Cyclopropylpyridin-3-amine

Cat. No.: B597435

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## An In-Depth Technical Guide to 5-Cyclopropylpyridin-3-amine

This technical guide provides essential molecular information and a generalized experimental workflow for the synthesis and analysis of **5-Cyclopropylpyridin-3-amine**, a compound of interest for researchers, scientists, and drug development professionals.

## Core Molecular Data

**5-Cyclopropylpyridin-3-amine** is a heterocyclic organic compound featuring a pyridine ring substituted with a cyclopropyl group. The key quantitative data for this molecule are summarized in the table below.

Parameter	Value	Reference
Molecular Formula	C8H10N2	[1][2][3]
Molecular Weight	134.18 g/mol	[1][3][4]
CAS Number	1314353-68-8	[1][2][3]
MDL Number	MFCD19543987	[1][3]

## Experimental Protocols

While specific experimental protocols for the synthesis of **5-Cyclopropylpyridin-3-amine** are proprietary and detailed in specific patents or publications, a general synthetic approach can be

inferred from common organic chemistry reactions used for similar structures. A plausible synthetic route would involve a cross-coupling reaction, such as a Suzuki-Miyaura coupling, followed by a reduction or amination step.

A representative workflow for the synthesis and analysis of this compound is outlined below.

## General Synthesis Workflow

A common method for the synthesis of similar pyridinamine derivatives involves a multi-step process:

- **Halogenation of a Pyridine Precursor:** Introduction of a halogen atom (e.g., bromine or iodine) onto the pyridine ring at a suitable position to enable subsequent cross-coupling.
- **Suzuki-Miyaura Coupling:** Reaction of the halogenated pyridine with a cyclopropylboronic acid or its ester in the presence of a palladium catalyst and a base to introduce the cyclopropyl group.
- **Nitration:** Introduction of a nitro group onto the pyridine ring, which can then be reduced to an amine.
- **Reduction of the Nitro Group:** The nitro group is reduced to the desired amine functionality using standard reducing agents such as hydrogen gas with a palladium catalyst, or tin(II) chloride.

## Analytical Characterization Workflow

Following synthesis, the identity and purity of **5-Cyclopropylpyridin-3-amine** would be confirmed using a suite of analytical techniques:

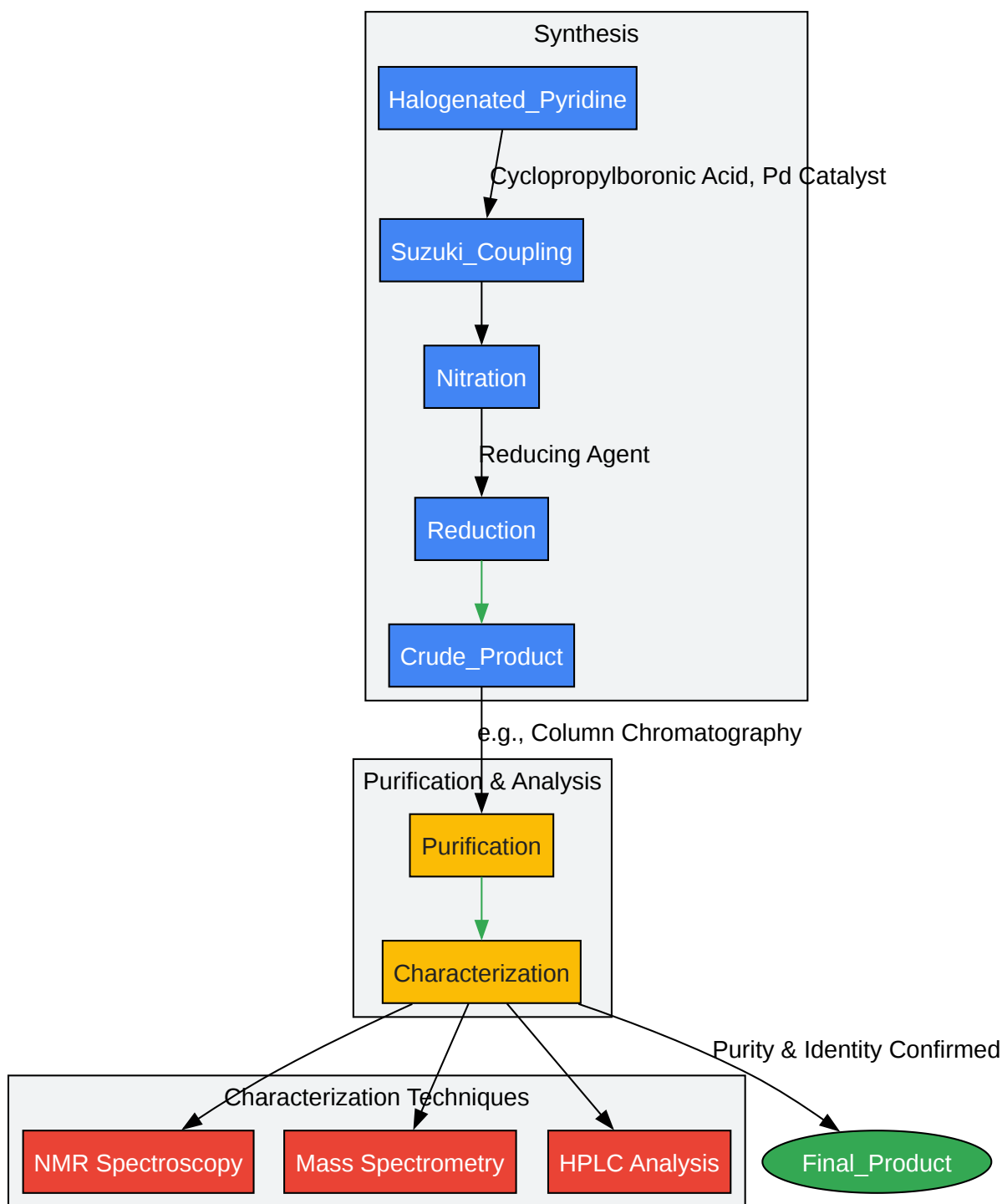
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR to elucidate the molecular structure and confirm the presence of both the cyclopropyl and pyridinamine moieties.
- **Mass Spectrometry (MS):** To determine the molecular weight and confirm the molecular formula. High-resolution mass spectrometry (HRMS) can provide a more precise mass measurement.

- High-Performance Liquid Chromatography (HPLC): To assess the purity of the compound. A reversed-phase column with a suitable mobile phase gradient would typically be employed.
- Melting Point Analysis: To determine the melting point range of the solid compound, which is an indicator of purity.

## Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the synthesis and characterization of **5-Cyclopropylpyridin-3-amine**.

## Generalized Workflow for 5-Cyclopropylpyridin-3-amine

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Caption: A generalized workflow for the synthesis and characterization of **5-Cyclopropylpyridin-3-amine**.

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## References

- 1. CAS 1314353-68-8 | 5-Cyclopropylpyridin-3-amine - Synblock [synblock.com]
- 2. 5-cyclopropylpyridin-3-aMine | 1314353-68-8 [amp.chemicalbook.com]
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- 4. 1159821-66-5 Cas No. | 6-Cyclopropylpyridin-3-amine | Apollo [store.apolloscientific.co.uk]
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